

Application Notes and Protocols for ZSET-845

Stock Solution Preparation

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Compound of Interest

Compound Name: ZSET-845

Cat. No.: B1663202

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Introduction

ZSET-845 is a novel azaindolizinone derivative recognized for its role as a cognitive enhancer. [1] Primarily, it functions by enhancing the activity of choline acetyltransferase (ChAT), the enzyme responsible for the synthesis of the neurotransmitter acetylcholine.[1][2] Studies have demonstrated that **ZSET-845** does not inhibit acetylcholinesterase (AChE), the enzyme that degrades acetylcholine.[1] Research in rat models with amyloid-beta-induced learning deficiencies has shown that oral administration of **ZSET-845** can ameliorate learning impairment and enhance ChAT activity in key brain regions such as the hippocampus and medial septum.[2] These properties make **ZSET-845** a compound of significant interest for preclinical research in neurodegenerative diseases like Alzheimer's disease.

Accurate and consistent preparation of **ZSET-845** stock solutions is fundamental for achieving reproducible and reliable experimental outcomes. This document provides a detailed protocol for the preparation, storage, and handling of **ZSET-845** stock solutions.

Physicochemical Properties of ZSET-845

A summary of the key physicochemical properties of **ZSET-845** is presented in Table 1. This information is essential for accurate calculations and the preparation of stock solutions.

Property	Value	Reference
Chemical Formula	C ₂₁ H ₁₈ N ₂ O	[3]
Molecular Weight	314.38 g/mol	
Appearance	Solid powder	
Purity	>98% (Refer to Certificate of Analysis)	
Solubility	Soluble in DMSO	

Experimental Protocol: Preparing a 10 mM ZSET-845 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **ZSET-845** using Dimethyl Sulfoxide (DMSO) as the solvent. For other concentrations, the required mass of **ZSET-845** can be determined using the formula provided below.

Formula for Calculation:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Materials:

- **ZSET-845** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** To prevent moisture condensation, allow the vial of **ZSET-845** powder to equilibrate to room temperature before opening.
- **Weighing **ZSET-845**:** Tare a clean, dry microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **ZSET-845** powder into the vial.
 - Example: To prepare 1 mL of a 10 mM stock solution, weigh out 3.14 mg of **ZSET-845** ($10 \text{ mM} \times 1 \text{ mL} \times 314.38 \text{ g/mol} / 1000$).
- **Adding Solvent:** Using a calibrated pipette, add the calculated volume of DMSO to the vial containing the **ZSET-845** powder.
 - Example: To the 3.14 mg of **ZSET-845**, add 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex the solution at medium speed until the **ZSET-845** powder is completely dissolved. A brief, gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to confirm the absence of any visible particulates.
- **Labeling and Storage:**
 - Clearly label the vial with the compound name (**ZSET-845**), concentration (10 mM), solvent (DMSO), preparation date, and user initials.
 - For long-term storage, it is recommended to store the stock solution at -20°C or -80°C.
 - For short-term storage (days to weeks), the solution can be stored at 2-8°C.
 - Avoid repeated freeze-thaw cycles by preparing single-use aliquots.

Safety Precautions:

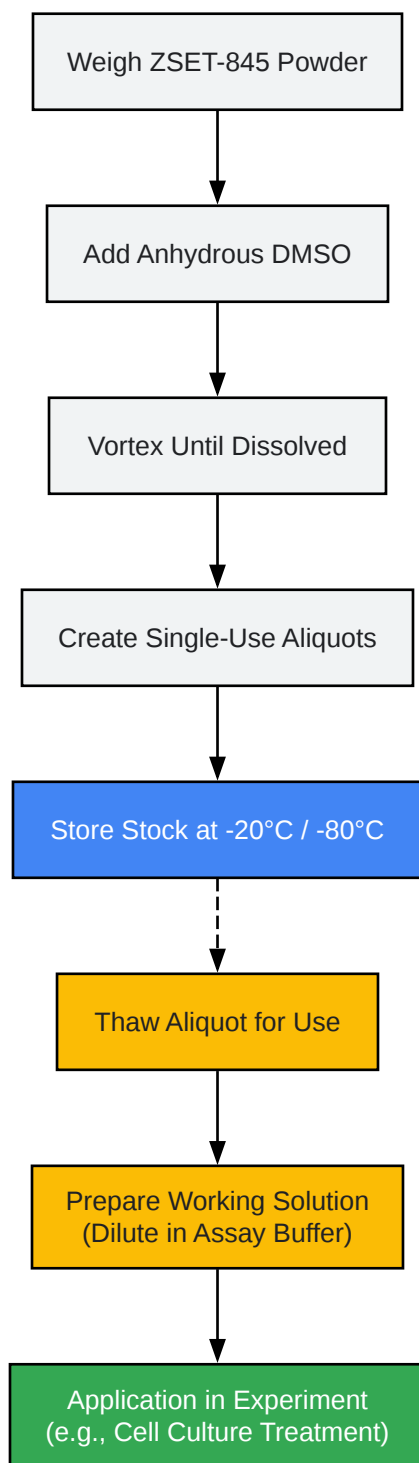
- Always handle **ZSET-845** and DMSO in a well-ventilated area, preferably within a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **ZSET-845** and DMSO for complete safety and handling information.

Visualizations

Experimental Workflow

The following diagram illustrates the standard workflow for preparing and utilizing a **ZSET-845** stock solution in a research setting.

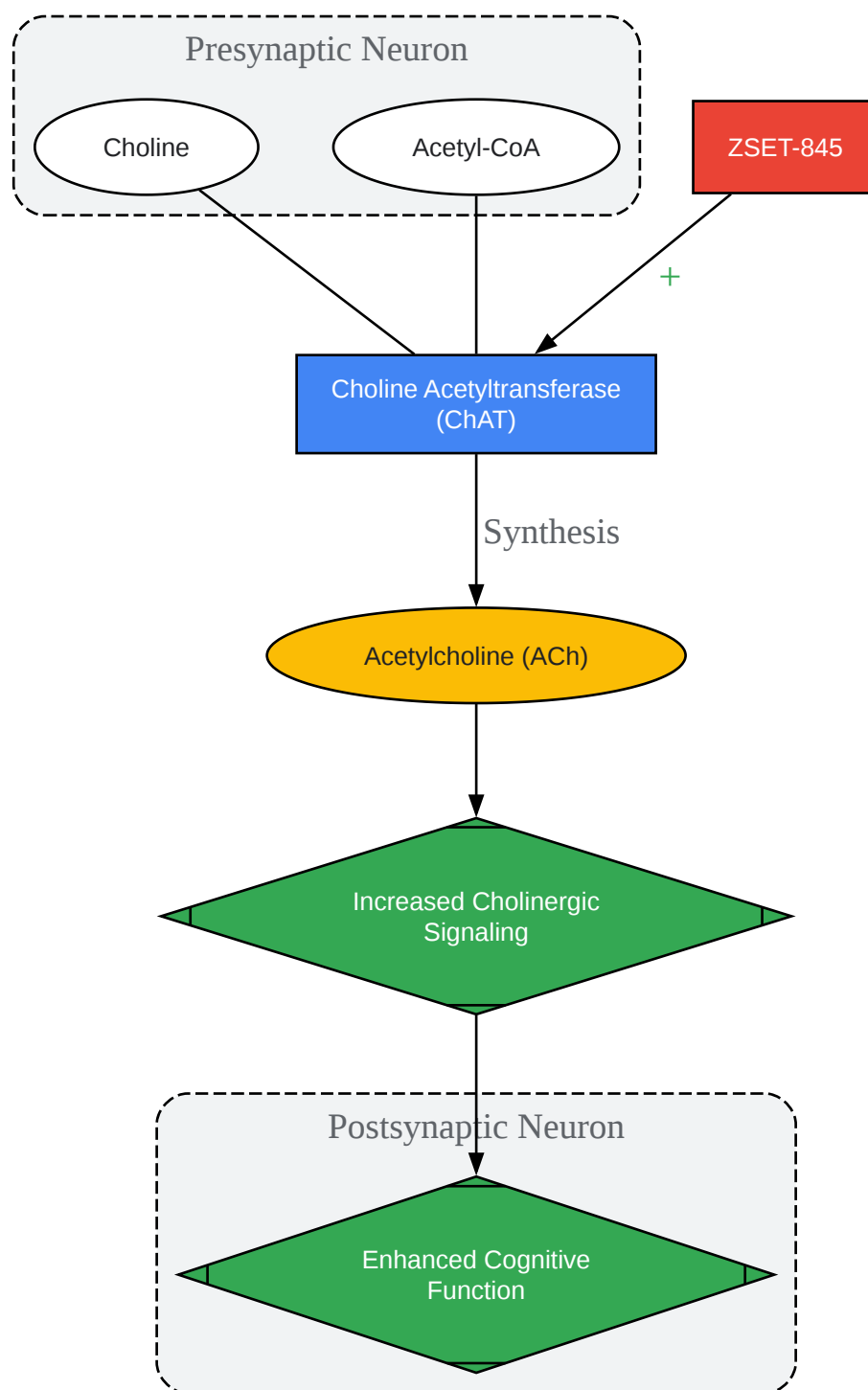


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Workflow for **ZSET-845** stock solution preparation and use.

Proposed Signaling Pathway of **ZSET-845**

This diagram illustrates the mechanism of action for **ZSET-845** in enhancing cholinergic neurotransmission.



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ZSET-845 enhances ChAT activity, boosting acetylcholine synthesis.

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